

Fenchyl acetate CAS number and molecular structure

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Fenchyl Acetate: A Technical Overview

Introduction

Fenchyl acetate is a monoterpenoid ester recognized for its characteristic mild, sweet, and pine-like aroma.[1] This bicyclic monoterpene derivative is found in various essential oils, including those from fennel, rosemary, and the leaves of Juniperus rigida.[1][2] It is primarily utilized as a fragrance ingredient in a wide array of products such as perfumes, soaps, and other toiletries, as well as in household cleaners and detergents.[3][4] Additionally, it serves as a flavoring agent in the food industry. This technical guide provides an in-depth look at the chemical and physical properties of **fenchyl acetate**, its synthesis, and relevant experimental protocols.

Molecular Structure and Identification

Fenchyl acetate is chemically known as 1,3,3-trimethyl-2-norbornanyl acetate.[5][6] The compound exists as a mixture of α - and β -isomers.

CAS Number: 13851-11-1[1][6][7]

Molecular Formula: C₁₂H₂₀O₂[1][6]

Molecular Weight: 196.29 g/mol [8][9]

Synonyms:



- 1,3,3-Trimethyl-2-norbornanyl acetate[5][6]
- Bicyclo[2.2.1]heptan-2-ol, 1,3,3-trimethyl-, acetate[5][6]
- 3,3-Dimethyl-8,9-dinorbornan-2-yl acetate[4][10]

Physicochemical Properties

The following table summarizes the key quantitative data for **fenchyl acetate**:

| Property | Value | Unit |
|----------------------|--|---------------|
| Physical Description | Colorless mobile liquid with a mild, sweet, fir needle oil-type odor.[4] | - |
| Boiling Point | 220[2] | °C |
| Density | 0.98[2] | g/mL at 25 °C |
| Specific Gravity | 0.97300 to 0.97900[1] | at 25.00 °C |
| Refractive Index | 1.45600 to 1.46200[1] | at 20.00 °C |
| Flash Point | 75.56[1] | °C |
| Water Solubility | 23.23 (estimated)[1][4] | mg/L at 25 °C |
| Log Kow (calculated) | 3.86[4] | - |

Experimental Protocols: Synthesis of Fenchyl Acetate

Fenchyl acetate is commercially prepared through the esterification of fenchyl alcohol.[1][2] A common method involves the reaction of fenchyl alcohol with acetic anhydride, often in the presence of a catalyst.[8][11]

Objective: To synthesize **fenchyl acetate** via the esterification of fenchyl alcohol with acetic anhydride.



Materials:

- Fenchol (1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol)
- Acetic anhydride
- Catalyst (e.g., pyridine)[2]
- 30% Sodium Hydroxide (NaOH) solution
- Glass reaction vessel
- Heating and stirring apparatus
- Separatory funnel
- Vacuum distillation apparatus

Procedure:

- Esterification:
 - In a glass reaction vessel, combine fenchol, acetic anhydride, and the catalyst. A reported mass ratio for this reaction is 1 part fenchol to 0.73 parts acetic anhydride and 0.08 parts catalyst.[11]
 - Heat the mixture to approximately 120 °C while stirring continuously.[11] Maintain this temperature for about 3 hours to allow the esterification reaction to proceed.[11]
- Neutralization and Washing:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully add a 30% sodium hydroxide solution to neutralize any unreacted acetic anhydride and the catalyst.[11] This step should be performed with caution as it is an exothermic reaction.



- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then a saturated sodium bicarbonate solution to remove any remaining acid.
- Finally, wash with brine (saturated sodium chloride solution) to aid in the separation of the organic and aqueous layers.

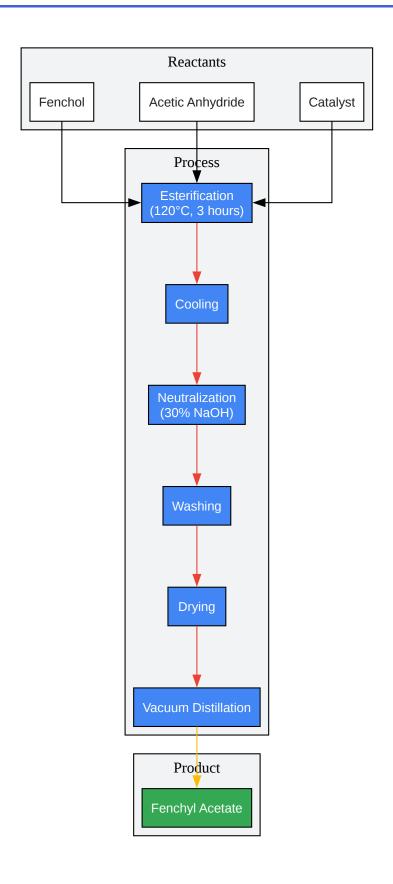
Purification:

- Separate the organic layer containing the crude fenchyl acetate.
- Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by vacuum distillation to obtain high-purity fenchyl acetate.[11]

Visualizing the Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **fenchyl acetate**.





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Caption: Workflow for the synthesis of fenchyl acetate.



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